

Application Notes and Protocols: Decarboxylative Ortho-Acylation with Phenylglyoxylic Acid

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Compound of Interest

Compound Name: Phenylglyoxylic Acid

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This document provides a detailed protocol for the palladium-catalyzed decarboxylative ortho-acylation of tertiary benzamides using **phenylglyoxylic acid** and its derivatives as acyl sources. This method facilitates the formation of ortho-acylated tertiary benzamides, which are valuable intermediates in the synthesis of pharmaceuticals and functional materials.

Quantitative Data Summary

The following table summarizes the yields of ortho-acylated tertiary benzamides obtained from the reaction of various N,N-dialkylbenzamides with different arylglyoxylic acids. The data is compiled from studies on palladium-catalyzed decarboxylative ortho-acylation.[\[1\]](#)[\[2\]](#)

Entry	N,N-Dialkylbenzamide	Arylglyoxylic Acid	Product	Yield (%)
1	N,N-Diethylbenzamide	Phenylglyoxylic acid	2-(N,N-diethylcarbamoyl)phenyl) (phenyl)methanone	85
2	N,N-Diethylbenzamide	4-Methylphenylglyoxylic acid	(2-(N,N-diethylcarbamoyl)phenyl)(p-tolyl)methanone	82
3	N,N-Diethylbenzamide	4-Methoxyphenylglyoxylic acid	(2-(N,N-diethylcarbamoyl)phenyl)(4-methoxyphenyl)methanone	78
4	N,N-Diethylbenzamide	4-Chlorophenylglyoxylic acid	(4-chlorophenyl) (2-(N,N-diethylcarbamoyl)phenyl)methanone	88
5	N,N-Diethylbenzamide	4-Bromophenylglyoxylic acid	(4-bromophenyl) (2-(N,N-diethylcarbamoyl)phenyl)methanone	87
6	N,N-Dimethylbenzamide	Phenylglyoxylic acid	(2-(N,N-dimethylcarbamoyl)phenyl) (phenyl)methanone	75

7	N-Methyl-N-phenylbenzamide	Phenylglyoxylic acid	(2-(N-methyl-N-phenylcarbamoyl)phenyl)(phenyl)methanone	65
8	4-Methyl-N,N-diethylbenzamide	Phenylglyoxylic acid	(2-(N,N-diethylcarbamoyl)-5-methylphenyl)(phenyl)methanone	87
9	4-Methoxy-N,N-diethylbenzamide	Phenylglyoxylic acid	(2-(N,N-diethylcarbamoyl)-5-methoxyphenyl)(phenyl)methanone	81
10	4-Fluoro-N,N-diethylbenzamide	Phenylglyoxylic acid	(2-(N,N-diethylcarbamoyl)-5-fluorophenyl)(phenyl)methanone	68
11	4-Chloro-N,N-diethylbenzamide	Phenylglyoxylic acid	(5-chloro-2-(N,N-diethylcarbamoyl)phenyl)(phenyl)methanone	72
12	4-Bromo-N,N-diethylbenzamide	Phenylglyoxylic acid	(5-bromo-2-(N,N-diethylcarbamoyl)phenyl)(phenyl)methanone	75

Experimental Protocols

General Procedure for the Palladium-Catalyzed Decarboxylative Ortho-Acylation of N,N-Dialkylbenzamides with α -Oxocarboxylic Acids^{[1][2]}

This protocol details the general method for the ortho-acylation of N,N-dialkylbenzamides.

Materials:

- N,N-Dialkylbenzamide (0.3 mmol)
- α -Oxocarboxylic acid (e.g., **Phenylglyoxylic acid**) (0.6 mmol)
- Palladium(II) trifluoroacetate ($\text{Pd}(\text{TFA})_2$) (10 mol %)
- Ammonium persulfate ($(\text{NH}_4)_2\text{S}_2\text{O}_8$) (3 equivalents)
- 1,2-Dichloroethane (DCE) (2 mL)
- Oven-dried screw cap vial with a magnetic stirrer bar
- Saturated sodium bicarbonate (NaHCO_3) solution
- Ethyl acetate (EtOAc)

Procedure:

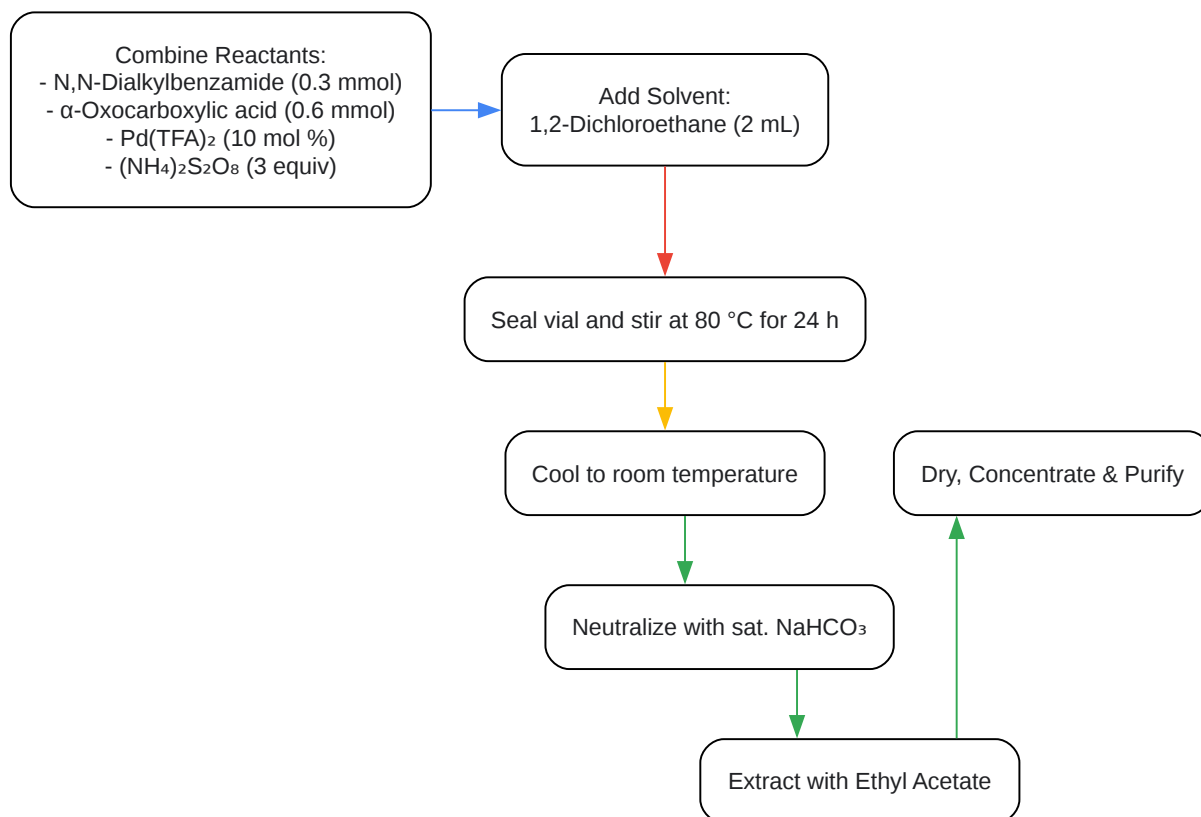
- To an oven-dried screw cap vial equipped with a magnetic stirrer bar, add the N,N-dialkylbenzamide (0.3 mmol), α -oxocarboxylic acid (0.6 mmol), $\text{Pd}(\text{TFA})_2$ (10 mol %), and $(\text{NH}_4)_2\text{S}_2\text{O}_8$ (3 equivalents).
- Add 1,2-dichloroethane (2 mL) to the vial.
- Seal the vial and place it in a preheated oil bath at 80 °C.
- Stir the reaction mixture for 24 hours.
- After 24 hours, remove the vial from the oil bath and allow it to cool to room temperature.

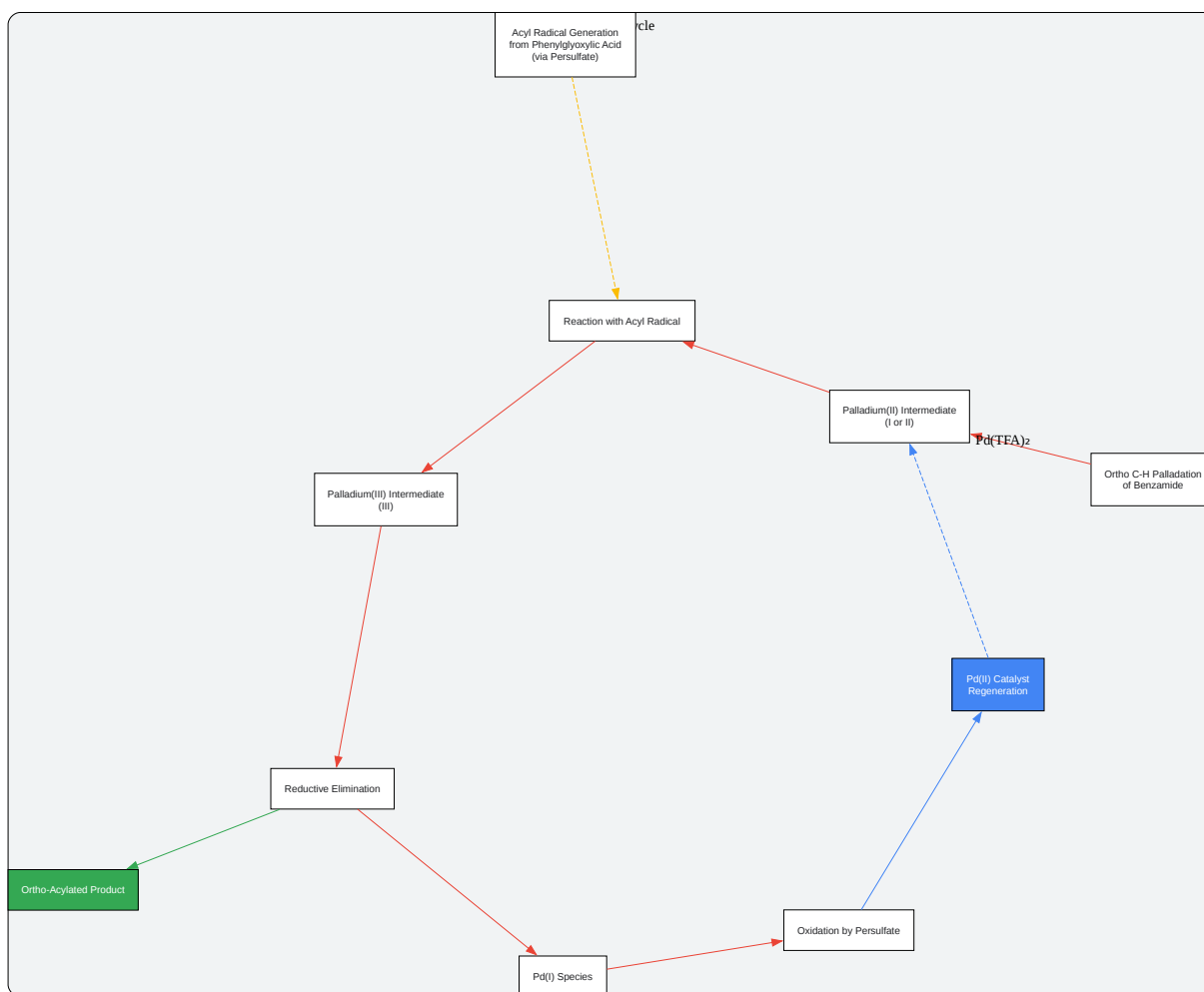
- Neutralize the reaction mixture by adding a saturated solution of NaHCO_3 (10 mL) and stirring.
- Extract the product with ethyl acetate (2 x 20 mL).
- Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to afford the desired ortho-acylated product.

Visualizations

Experimental Workflow

The following diagram illustrates the step-by-step workflow for the decarboxylative ortho-acylation protocol.





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References

- 1. Palladium-Catalyzed Decarboxylative Ortho-Acylation of Tertiary Benzamides with Arylglyoxylic Acids - PMC [pmc.ncbi.nlm.nih.gov]
- 2. pubs.acs.org [pubs.acs.org]
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